

# Atto 565 NHS Ester: A Guide to Stock Solution Preparation and Storage

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## Compound of Interest

Compound Name: Atto 565 NHS ester

Cat. No.: B15136079

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## Introduction

Atto 565 is a fluorescent label belonging to the rhodamine dye class, characterized by its strong absorption, high fluorescence quantum yield, and significant thermal and photostability. [1][2] Its N-hydroxysuccinimidyl (NHS) ester form is a widely used reagent for labeling proteins, amine-modified oligonucleotides, and other amine-containing molecules. [2][3][4] The NHS ester reacts efficiently with primary amino groups at a pH range of 8.0 to 9.0, forming a stable amide bond. [2][3][4][5] Proper preparation and storage of the **Atto 565 NHS ester** stock solution are critical to maintain its reactivity and ensure successful conjugation experiments. This document provides a detailed protocol for the preparation and storage of **Atto 565 NHS ester** stock solutions.

## Properties of Atto 565

The optical and physical properties of Atto 565 are summarized in the table below.

Property	Value	Reference
Molecular Weight (MW)	708 g/mol	
Excitation Maximum ( $\lambda_{\text{abs}}$ )	564 nm	
Emission Maximum ( $\lambda_{\text{fl}}$ )	590 nm	
Molar Extinction Coefficient ( $\epsilon_{\text{max}}$ )	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	
Fluorescence Quantum Yield ( $\eta_{\text{fl}}$ )	90%	
Fluorescence Lifetime ( $\tau_{\text{fl}}$ )	4.0 ns	
Solubility	Soluble in DMF, DMSO, ethanol, methanol	
Form	Powder	

## Recommended Solvents and Concentrations for Stock Solutions

The choice of solvent and concentration is crucial for the stability and reactivity of the **Atto 565 NHS ester**. Anhydrous and amine-free solvents are essential to prevent the hydrolysis of the NHS ester group.

Recommended Solvent	Key Considerations	Recommended Concentrations
Anhydrous Dimethyl Sulfoxide (DMSO)	Must be high-purity and anhydrous to prevent hydrolysis.[1][4] Should be stored properly to avoid moisture absorption.	3 mM[6], 10 mM[3], 2 mg/mL
Anhydrous Dimethylformamide (DMF)	Must be high-purity and amine-free.[1]	2 mg/mL, 5 mg/mL
Anhydrous Acetonitrile	An alternative polar aprotic solvent.	1 mg in 50-200 µL[4]

## Experimental Protocol: Preparation of Atto 565 NHS Ester Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **Atto 565 NHS ester** in anhydrous DMSO.

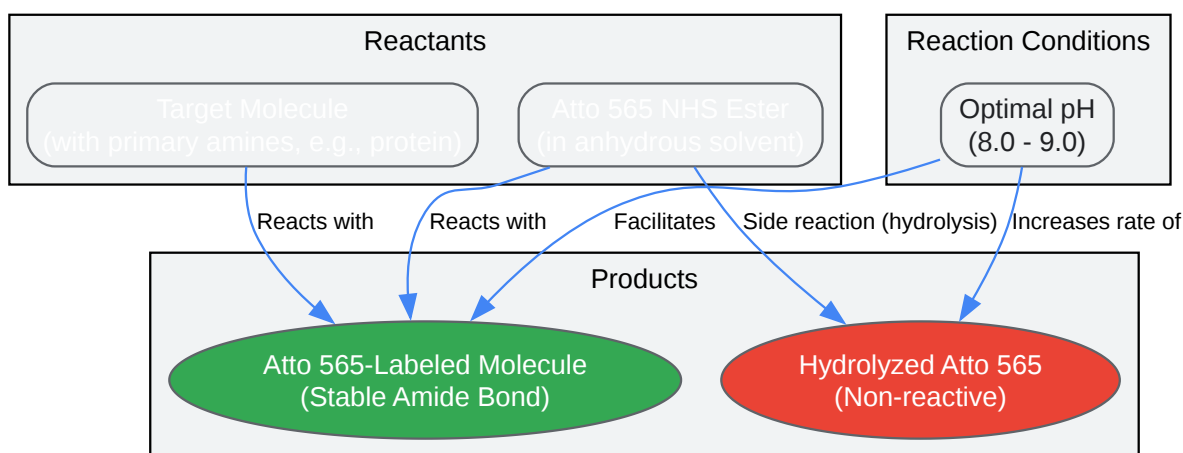
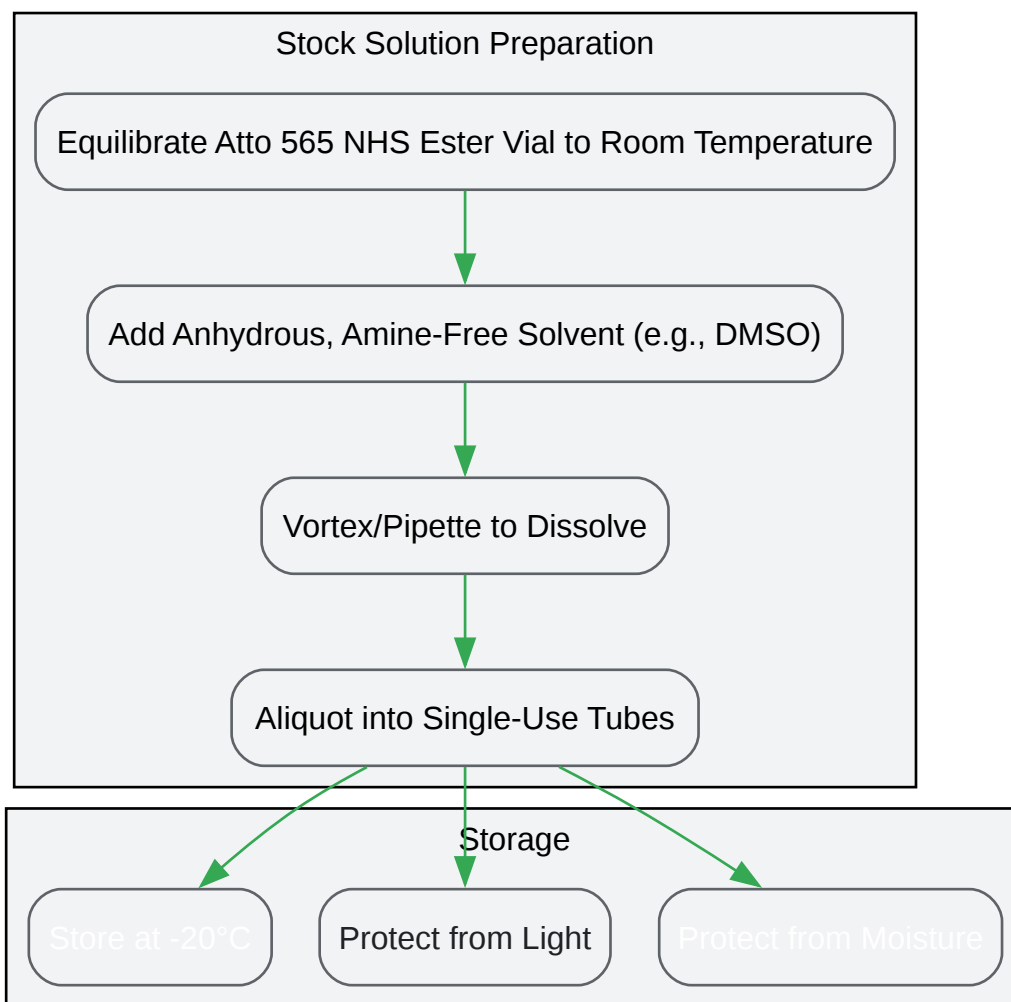
Materials:

- **Atto 565 NHS ester** (powder)
- Anhydrous, amine-free Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and tips
- Vortex mixer

Procedure:

- **Equilibration:** Before opening, allow the vial of **Atto 565 NHS ester** powder to equilibrate to room temperature to prevent moisture condensation.[1]

- Reconstitution: Briefly centrifuge the vial to ensure all the powder is at the bottom. Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., for a 1 mg vial and a target of 10 mM, use the molecular weight to calculate the required volume).
- Dissolution: Mix well by vortexing or pipetting up and down until the dye is completely dissolved.
- Aliquoting: Divide the stock solution into single-use aliquots to avoid repeated freeze-thaw cycles.[\[3\]](#)[\[7\]](#)
- Storage: Store the aliquots at -20°C, protected from light and moisture.[\[1\]](#)[\[3\]](#)[\[4\]](#)



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